

Solubility profile of (S)-3-N-Cbz-amino-succinimide in different solvents.

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Compound of Interest

Compound Name: (S)-3-N-Cbz-amino-succinimide

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Solubility Profile of (S)-3-N-Cbz-amino-succinimide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility profile of **(S)-3-N-Cbz-amino-succinimide**, a compound noted for its anticonvulsant properties.^{[1][2][3]} The information compiled herein is intended to support research and development activities by providing essential data on its solubility in various solvent systems, detailed experimental methodologies for solubility determination, and a prospective synthesis workflow.

Core Technical Data

(S)-3-N-Cbz-amino-succinimide, also known as (S)-3-N-Carboxybenzyl-amino-succinimide, is a crystalline solid with the molecular formula $C_{12}H_{12}N_2O_4$ and a molecular weight of 248.2 g/mol.^{[1][3]}

Quantitative Solubility Data

The solubility of **(S)-3-N-Cbz-amino-succinimide** has been determined in a limited number of solvent systems. The available quantitative data is summarized in the table below. This data is crucial for designing experimental protocols, formulation development, and purification strategies.

Solvent System	Concentration (mg/mL)
Dimethylformamide (DMF)	25
Dimethyl sulfoxide (DMSO)	25
Ethanol	25
Ethanol:PBS (pH 7.2) (1:3)	0.25

Data sourced from Cayman Chemical.[\[1\]](#)[\[3\]](#)

Experimental Protocols

While a specific, detailed experimental protocol for the solubility determination of **(S)-3-N-Cbz-amino-succinimide** is not extensively documented in publicly available literature, a standard gravimetric method can be employed. This method is a reliable and widely used technique for determining the solubility of a solid compound in a liquid solvent.

Gravimetric Determination of Solubility

Objective: To determine the concentration of a saturated solution of **(S)-3-N-Cbz-amino-succinimide** in a given solvent at a specific temperature.

Principle: A saturated solution is prepared by dissolving an excess amount of the solute in a solvent until equilibrium is reached. A known volume of the clear, saturated supernatant is then carefully separated and the solvent is evaporated. The mass of the remaining solid solute is measured, allowing for the calculation of solubility.

Apparatus:

- Analytical balance
- Constant temperature bath (e.g., water bath or incubator)
- Vials or flasks with secure closures
- Volumetric pipettes

- Evaporating dish or pre-weighed vials
- Filtration apparatus (e.g., syringe filters)
- Vortex mixer or magnetic stirrer

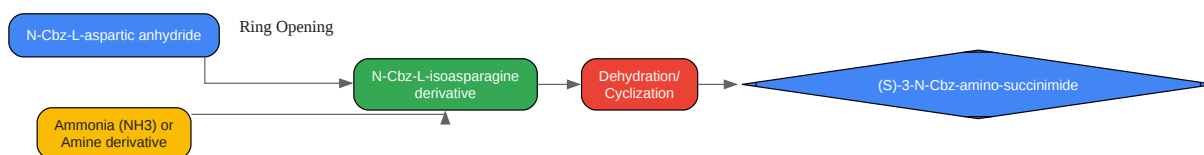
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **(S)-3-N-Cbz-amino-succinimide** to a series of vials, each containing a different solvent of interest. The excess solid should be clearly visible.
 - Securely cap the vials and place them in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A vortex mixer or magnetic stirrer can be used to facilitate dissolution.
- Sample Collection:
 - After the equilibration period, allow the vials to remain undisturbed in the constant temperature bath for a settling period (e.g., 2-4 hours) to allow the excess solid to sediment.
 - Carefully withdraw a precise volume (e.g., 1.0 mL) of the clear supernatant using a pre-heated or -cooled volumetric pipette to match the experimental temperature, avoiding any undissolved solid. The use of a syringe filter can further ensure the removal of any particulate matter.
- Solvent Evaporation and Mass Determination:
 - Transfer the collected supernatant to a pre-weighed evaporating dish or vial.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the compound.

- Once the solvent is completely removed, place the dish or vial in a desiccator to cool to room temperature and remove any residual moisture.
- Weigh the dish or vial containing the dried solute on an analytical balance.
- Calculation of Solubility:
 - The solubility is calculated using the following formula: $\text{Solubility (mg/mL)} = (\text{Mass of vial with solute} - \text{Mass of empty vial}) / \text{Volume of supernatant collected}$

Synthesis Workflow

The synthesis of **(S)-3-N-Cbz-amino-succinimide** typically involves the protection of the amino group of an aspartic acid derivative followed by cyclization to form the succinimide ring. While a detailed, step-by-step procedure is not readily available in the provided search results, a plausible synthetic route can be outlined. One potential pathway starts from N-Cbz-L-aspartic anhydride.



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Caption: A potential synthesis workflow for **(S)-3-N-Cbz-amino-succinimide**.

This generalized workflow illustrates the key transformations in the synthesis of the target compound. The initial step involves the ring-opening of N-Cbz-L-aspartic anhydride with ammonia or a suitable amine to form an isoasparagine derivative. This intermediate then undergoes a dehydration and cyclization reaction to yield the final **(S)-3-N-Cbz-amino-succinimide** product. The specific reaction conditions, such as solvents, temperature, and catalysts, would need to be optimized for efficient conversion and high purity.

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